

Essential Safety and Logistical Information for Handling MK-0773

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Compound of Interest

Compound Name:	MK-0773
Cat. No.:	B8082338

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For Researchers, Scientists, and Drug Development Professionals

This document provides crucial safety protocols and logistical plans for the handling and disposal of **MK-0773**, a potent selective androgen receptor modulator (SARM). The following procedural guidance is designed to ensure the safety of laboratory personnel and to provide a clear, step-by-step approach to operational questions.

Summary of Key Data

While a comprehensive official safety data sheet for **MK-0773** is not publicly available, the following table summarizes key quantitative data gathered from various sources.

Property	Value	Source
Chemical Formula	<chem>C27H34FN5O2</chem>	[1]
Molecular Weight	479.59 g/mol	[2] [3]
CAS Number	606101-58-0	[1] [4] [5]
Appearance	Solid powder	[2]
Storage (Powder)	-20°C for up to 3 years	[2]
Storage (in Solvent)	-80°C for up to 1 year	[2]
Androgen Receptor (AR) Binding Affinity (IC ₅₀)	6.6 nM	[2]

Personal Protective Equipment (PPE)

Given that **MK-0773** is a potent steroidal compound, a cautious approach to personal protection is paramount. The following PPE is mandatory when handling **MK-0773** in powder or solution form:

- Gloves: Two pairs of nitrile gloves are recommended. Change the outer pair immediately if contaminated.
- Eye Protection: Chemical splash goggles are required at all times.
- Lab Coat: A dedicated, disposable lab coat should be worn over personal clothing.
- Respiratory Protection: When handling the powder form outside of a certified chemical fume hood, a fit-tested N95 respirator or higher is essential to prevent inhalation.

Operational Plan: Step-by-Step Handling Procedures

Adherence to a strict operational workflow is critical to minimize exposure and ensure a safe laboratory environment.

1. Preparation and Weighing:

- All handling of solid **MK-0773** must be conducted within a certified chemical fume hood or a powder containment hood.
- Before weighing, decontaminate the work surface.
- Use dedicated utensils (spatulas, weigh boats) for **MK-0773**. These should be cleaned immediately after use or disposed of as hazardous waste.
- When preparing solutions, add the solvent to the powder slowly to avoid aerosolization.

2. Solution Handling:

- Clearly label all containers with the compound name, concentration, solvent, and date of preparation.
- Use positive displacement pipettes for accurate and safe liquid handling.
- Avoid creating aerosols.

3. In-Vitro and In-Vivo Experiments:

- For cell-based assays, perform all manipulations within a biological safety cabinet.
- For animal studies, ensure proper ventilation and use appropriate animal handling restraints to prevent spills and exposure.

Disposal Plan

Proper disposal of **MK-0773** and contaminated materials is crucial to prevent environmental contamination and accidental exposure.

1. Waste Segregation:

- Solid Waste: Unused **MK-0773** powder, contaminated gloves, lab coats, weigh boats, and other disposable materials should be collected in a dedicated, clearly labeled hazardous waste container.

- Liquid Waste: Solutions containing **MK-0773** should be collected in a separate, sealed, and clearly labeled hazardous liquid waste container. Do not pour down the drain.
- Sharps: Needles and syringes used for injections must be disposed of in a designated sharps container for hazardous materials.

2. Waste Disposal:

- All waste streams containing **MK-0773** must be treated as hazardous pharmaceutical waste.
- Follow your institution's specific guidelines for the disposal of potent pharmaceutical compounds. This typically involves incineration by a licensed hazardous waste disposal company.

Spill Response Plan

In the event of a spill, immediate and appropriate action is necessary to contain the contamination and mitigate exposure risks.

1. Immediate Actions:

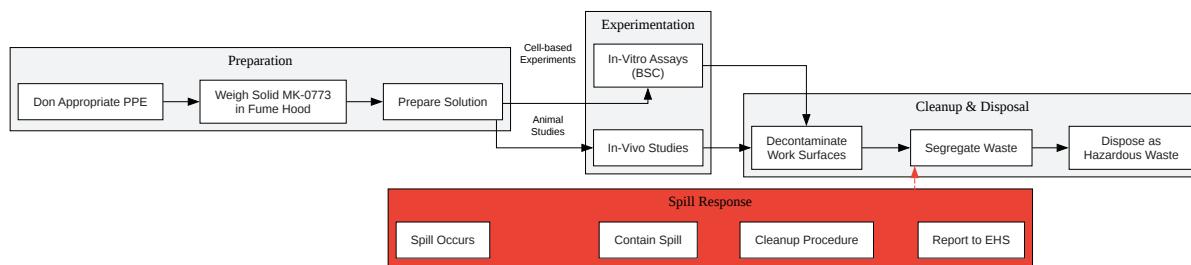
- Alert others in the immediate vicinity.
- Evacuate the affected area if the spill is large or if there is a risk of airborne powder.
- If skin or eye contact occurs, flush the affected area with copious amounts of water for at least 15 minutes and seek immediate medical attention.

2. Spill Cleanup:

- Don appropriate PPE, including double gloves, a disposable gown, eye protection, and respiratory protection.
- For solid spills: Gently cover the spill with absorbent pads to avoid raising dust. Wet the pads with a suitable solvent (e.g., 70% ethanol) to dampen the powder. Carefully wipe up the material, working from the outside in.
- For liquid spills: Cover the spill with absorbent pads or granules.

- Place all contaminated materials into a hazardous waste bag.
- Clean the spill area thoroughly with a detergent solution, followed by a rinse with water. All cleaning materials must also be disposed of as hazardous waste.
- Report the spill to your institution's Environmental Health and Safety (EHS) department.

Experimental Workflow for Handling MK-0773



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Caption: Workflow for the safe handling and disposal of **MK-0773**.

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